

# Application of 2-Methylundecanal in Fragrance Formulation Research

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## Compound of Interest

Compound Name: 2-Methylundecanal

Cat. No.: B089849

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## Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Methylundecanal**, also known as Aldehyde C-12 MNA, is a synthetic fragrance ingredient with a rich history in perfumery, famously featured in iconic fragrances like Chanel No. 5.[1] It is valued for its complex and powerful olfactory profile, which adds a unique character to a wide range of fragrance formulations.[2] This document provides detailed application notes and experimental protocols for the use of **2-Methylundecanal** in fragrance research and development, with a focus on its olfactory evaluation, analytical characterization, and stability in various consumer product bases.

Naturally occurring in kumquat peel oil, **2-Methylundecanal** is a colorless to pale yellow liquid soluble in organic solvents like ethanol.[1] Its scent is multifaceted, described as herbaceous, orange, and ambergris-like, with honey and nut-like facets at high dilution.[1] This complexity allows it to be used in a variety of fragrance compositions, from fine perfumes to functional products like soaps and detergents.[1]

## Physicochemical and Olfactory Properties

A comprehensive understanding of the physicochemical and olfactory properties of **2-Methylundecanal** is crucial for its effective application in fragrance formulations.

## Physicochemical Data

Property	Value	Reference
CAS Number	110-41-8	[1]
Molecular Formula	C12H24O	[1]
Molecular Weight	184.32 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	171 °C (444 K)	[1]
Density	830.3 mg/cm <sup>3</sup>	[1]
Flash Point	93.4 °C (200.1 °F)	[1]
Solubility	Soluble in organic solvents (e.g., ethanol, ether)	[1]

## Olfactory Profile

The olfactory characteristics of **2-Methylundecanal** are highly dependent on its concentration and the surrounding fragrance matrix.

Olfactory Attribute	Description
General Character	Aldehydic, waxy, fresh, clean
Top Notes	Herbaceous, orange, citrus
Heart/Body Notes	Floral, soapy, metallic
Base Notes	Ambergris-like, mossy, coumarinic
At High Dilution	Honey, nutty

## Applications in Fragrance Formulation

**2-Methylundecanal** is a versatile ingredient used across various fragrance applications to impart a fresh, complex, and substantive character.

## Fine Fragrances

In fine perfumery, **2-Methylundecanal** is a classic aldehydic top note that provides a sparkling and diffusive opening. It blends well with floral, woody, and amber accords, adding a layer of sophistication and longevity.<sup>[3]</sup>

## Personal Care Products

Due to its stability, it is widely used in personal care products.

- Soaps and Body Washes: Imparts a clean and fresh scent.<sup>[1]</sup>
- Shampoos and Conditioners: Contributes to a pleasant hair fragrance.
- Lotions and Creams: Provides a subtle and appealing aroma.

## Household Products

**2-Methylundecanal** is also utilized in household products for its robust and lasting fragrance.

- Detergents and Fabric Softeners: Lends a "fresh laundry" scent that is substantive on fabric.  
<sup>[2][4]</sup>
- Air Fresheners: Contributes to complex and diffusive room scents.

## Recommended Usage Levels

Application	Typical Concentration (%) in Fragrance Concentrate
Fine Fragrance	0.1 - 2.0
Soap	0.5 - 1.5
Detergent	0.2 - 1.0
Shampoo	0.3 - 0.8
Lotion	0.2 - 0.5

Note: These are general recommendations. The optimal concentration depends on the specific formulation and desired olfactory effect.

## Experimental Protocols

The following protocols provide detailed methodologies for the evaluation and analysis of **2-Methylundecanal** in fragrance formulations.

### Sensory Evaluation of 2-Methylundecanal

This protocol outlines the procedure for the sensory evaluation of **2-Methylundecanal** by a trained panel to characterize its olfactory profile.

Objective: To qualitatively and quantitatively describe the odor characteristics of **2-Methylundecanal**.

Materials:

- **2-Methylundecanal** (high purity)
- Ethanol (perfumer's grade, odorless)
- Glass beakers and graduated cylinders
- Pipettes
- Smelling strips (blotters)
- Odor-free evaluation booths
- Data collection forms or software

Procedure:

- Panelist Selection and Training:
  - Select 8-12 panelists based on their olfactory acuity and ability to describe scents.

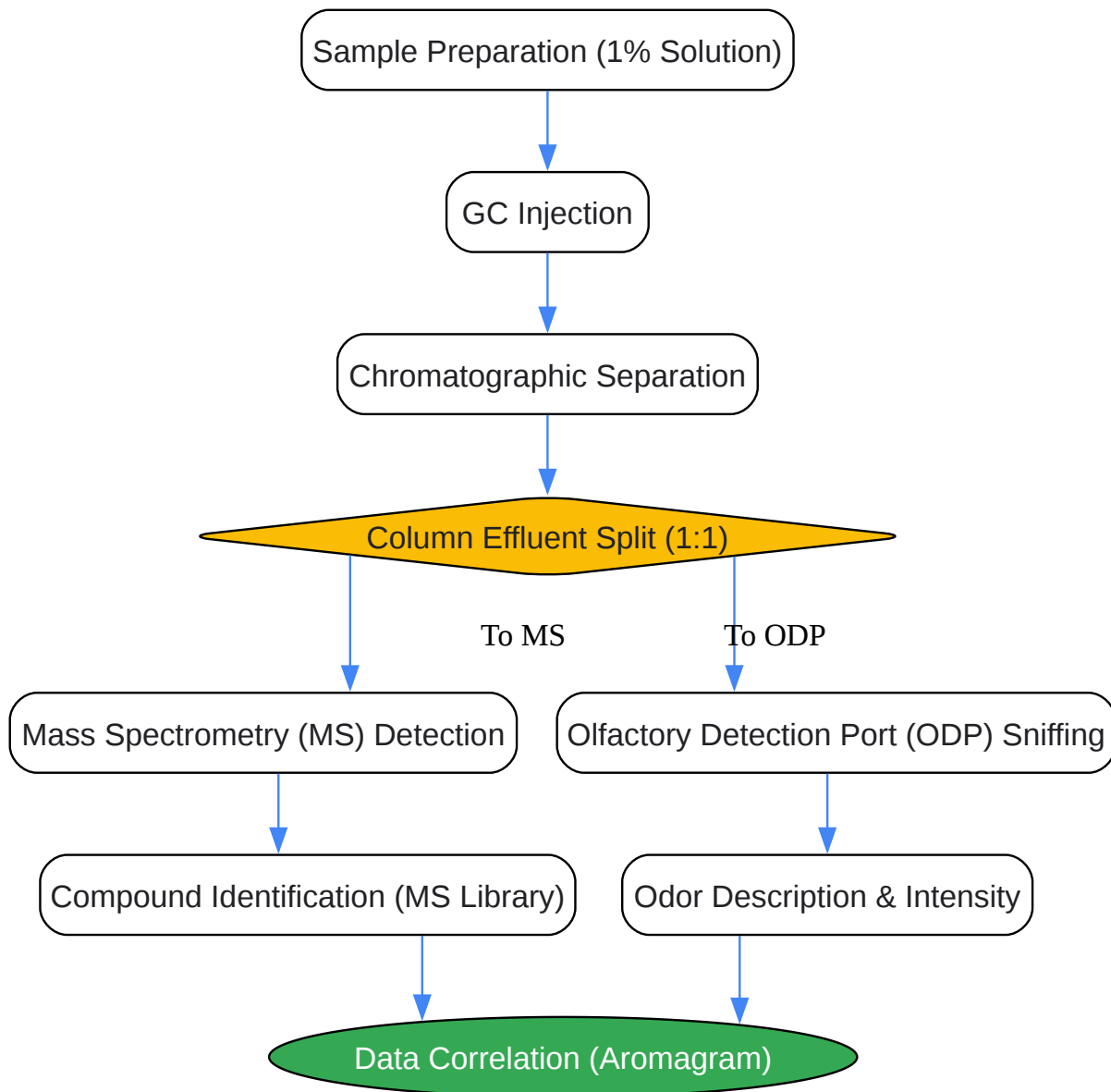
- Train panelists on the recognition and intensity rating of various standard odorants, with a focus on aldehydic, citrus, floral, and waxy notes.
- Sample Preparation:
  - Prepare a 1% solution of **2-Methylundecanal** in ethanol.
  - Dip smelling strips into the solution to a depth of 1 cm and allow the solvent to evaporate for 30 seconds.
- Evaluation:
  - Present the smelling strips to the panelists in individual, well-ventilated, and odor-free booths.
  - Instruct panelists to evaluate the odor at three time points:
    - Top Note (0-5 minutes): Initial impression.
    - Heart Note (15-30 minutes): The main character of the fragrance.
    - Base Note (1-2 hours): The dry-down and most substantive notes.
  - Panelists rate the intensity of predefined sensory attributes on a scale (e.g., 0-10, where 0 is not perceptible and 10 is very strong).

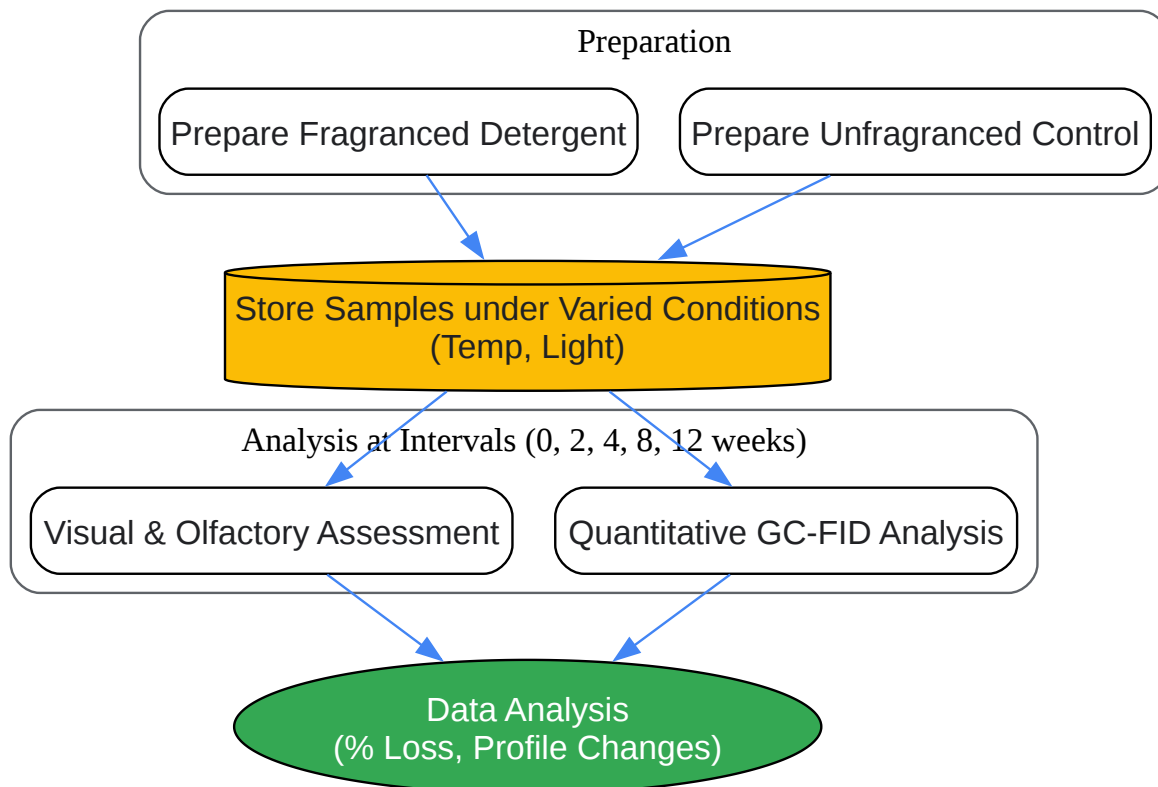
#### Sensory Attributes for Evaluation:

Category	Attribute
Aldehydic	Waxy, Soapy, Fatty, Metallic
Citrus	Orange Peel, Fresh, Zesty
Green/Herbaceous	Green, Herbaceous
Floral	Floral (general)
Animalic/Amber	Ambergris, Musky
Other	Powdery, Coumarinic, Mossy

## Data Analysis:

- Calculate the mean intensity scores for each attribute at each time point.
- Generate a spider-web or bar chart to visualize the olfactory profile of **2-Methylundecanal**.





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